

Spectrophotometric methods for the determination of Cefdinir and related substances

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Compound of Interest

Compound Name: Δ^2 -Cefdinir

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Application Notes and Protocols for Spectrophotometric Determination of Cefdinir

These application notes provide detailed protocols for various spectrophotometric methods for the quantitative analysis of Cefdinir in pure form and pharmaceutical dosage forms. The methods are suitable for quality control and research laboratories.

Charge-Transfer Complexation Methods

Charge-transfer complexation methods offer a simple and sensitive approach for the determination of Cefdinir. These methods are based on the reaction of Cefdinir as an electron donor with an electron acceptor to form a colored complex that can be measured spectrophotometrically.

Method A: Using Alizarin Red S (ARS) and Quinalizarin (Quinz)

This method involves the formation of a charge-transfer complex between Cefdinir and either Alizarin Red S (ARS) or Quinalizarin (Quinz) in a methanolic medium.^[1]

Experimental Protocol:

- **Standard Stock Solution Preparation (100 µg/mL):** Accurately weigh 10 mg of pure Cefdinir and dissolve it in 20 mL of methanol in a 100 mL volumetric flask. Complete the volume to the mark with methanol. This solution is stable for at least one week when stored in a refrigerator (<25°C) and protected from light.[\[1\]](#)
- **Reagent Preparation (1.0×10^{-3} mol/L):** Prepare separate solutions of ARS and Quinz by dissolving the appropriate amount of each reagent in methanol in a 100 mL volumetric flask and completing to volume with methanol. These solutions are stable for one week.[\[1\]](#)
- **Calibration Curve Construction:**
 - Into a series of 10 mL volumetric flasks, transfer aliquots of the Cefdinir standard stock solution to cover the concentration range of 0.5-8.0 µg/mL for ARS and 1.0-10 µg/mL for Quinz.[\[1\]](#)
 - To each flask, add 2.0 mL of the ARS solution or 1.5 mL of the Quinz solution.[\[1\]](#)
 - Shake the mixture to facilitate the reaction and then complete the volume to the mark with methanol.[\[1\]](#)
 - Measure the absorbance of the resulting solutions at 533 nm for ARS and 559 nm for Quinz against a reagent blank prepared in the same manner without the drug.[\[1\]](#)
 - Plot the absorbance versus the final concentration of Cefdinir to construct the calibration curve.[\[1\]](#)
- **Sample Analysis (e.g., Omnicef capsules):**
 - Weigh and finely powder the contents of ten capsules.
 - Transfer an amount of the powder equivalent to 10 mg of Cefdinir into a 100 mL volumetric flask.
 - Add about 70 mL of methanol, sonicate for 15 minutes, and then dilute to the mark with methanol.
 - Filter the solution and transfer an appropriate aliquot into a 10 mL volumetric flask.

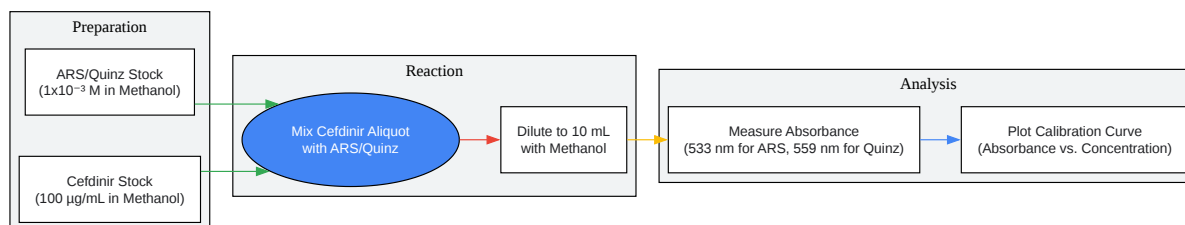
- Proceed as described in step 3 for the calibration curve.

Quantitative Data Summary:

Parameter	Method A (ARS)	Method A (Quinz)
λ_{max}	533 nm	559 nm
Linearity Range	0.5–8.0 $\mu\text{g/mL}$	1.0–10 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	0.9998	0.9996
LOD	0.08 $\mu\text{g/mL}$	0.12 $\mu\text{g/mL}$
LOQ	0.24 $\mu\text{g/mL}$	0.36 $\mu\text{g/mL}$
Molar Absorptivity	$1.08 \times 10^4 \text{ L/mol}\cdot\text{cm}$	$1.18 \times 10^4 \text{ L/mol}\cdot\text{cm}$
Sandell Sensitivity	0.046 $\mu\text{g/cm}^2$	0.042 $\mu\text{g/cm}^2$

Data sourced from[1]

Workflow Diagram:



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Workflow for Cefdinir determination using ARS/Quinz.

Method B: Using Sodium Anthraquinone-2-sulfonate (SAS)

This method is based on the derivatization of Cefdinir with Sodium Anthraquinone-2-sulfonate (SAS) in an alkaline medium to produce a magenta-colored derivative.^[2]

Experimental Protocol:

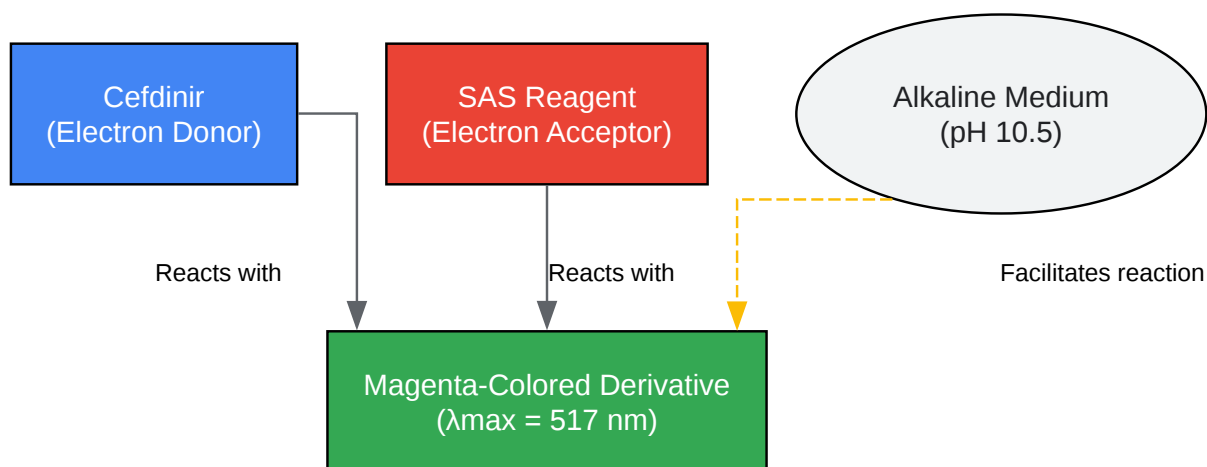
- Reagent and Buffer Preparation:
 - SAS Solution (500 mg/L): Dissolve 50 mg of SAS in 100 mL of distilled water.^[2]
 - Buffer Solution (pH 10.5): Combine 50 mL of 0.05 M NaHCO₃ with 31.7 mL of 0.1 M NaOH and make up the volume to 100 mL with distilled water.^[2]
- Standard Stock Solution Preparation (500 µg/mL): Prepare a stock solution of Cefdinir by dissolving the appropriate amount in the pH 10.5 buffer.^[2]
- Calibration Curve Construction:
 - From the stock solution, prepare a set of standard solutions in the concentration range of 0.5–100 µg/mL.^[2]
 - In a 10 mL volumetric flask, combine an aliquot of the Cefdinir solution with 1 mL of the SAS reagent.^[2]
 - Complete the volume with the pH 10.5 buffer.^[2]
 - Allow the reaction mixture to stand at room temperature for 10 minutes for color development.^[2]
 - Measure the absorbance of the magenta-colored derivative at 517 nm against a reagent blank.^[2]
 - Construct a calibration curve by plotting absorbance versus concentration.^[2]

Quantitative Data Summary:

Parameter	Method B (SAS)
λ_{max}	517 nm
Linearity Range	0.5–100 $\mu\text{g/mL}$
Correlation Coefficient (R^2)	0.9995
LOD	0.1 $\mu\text{g/mL}$
LOQ	0.5 $\mu\text{g/mL}$
Sandell's Sensitivity	0.064 $\mu\text{g/cm}^2/0.001 \text{ Au}$
Molar Ratio (Cefdinir:SAS)	1:1

Data sourced from[2]

Logical Relationship Diagram:



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Reaction mechanism for Cefdinir with SAS.

Derivatization Reaction Methods

These methods involve the chemical modification of Cefdinir to produce a chromogenic derivative that can be easily quantified.

Method C: Using 1,2-Naphthoquinone-4-sulfonate (NQS)

This method is based on the reaction of Cefdinir with 1,2-naphthoquinone-4-sulfonate (NQS) in an alkaline medium (pH 11) to form an orange-colored product.[\[3\]](#)

Experimental Protocol:

- Reaction Conditions: The reaction is carried out in an alkaline medium at pH 11.[\[3\]](#)
- Measurement: The absorbance of the resulting orange-colored product is measured at 490 nm.[\[3\]](#)
- Optimization: Key parameters such as NaOH concentration, NQS concentration, and diluting solvent should be optimized for best results.[\[3\]](#)

Quantitative Data Summary:

Parameter	Method C (NQS)
λ_{max}	490 nm
Linearity Range	10–80 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	0.9990–0.9999
LOD	1.097 $\mu\text{g/mL}$
LOQ	3.656 $\mu\text{g/mL}$

Data sourced from[\[3\]](#)

Method D: Using 4-Chloro-7-nitrobenzo-2-oxa-1,3-diazole (NBD-Cl)

This method involves the hydrolysis of Cefdinir, followed by the reaction of the resulting sulfide ions with NBD-Cl.[\[3\]](#)

Experimental Protocol:

- Hydrolysis: Cefdinir is hydrolyzed using 0.5 M NaOH at 100°C.[3]
- Derivatization: The sulfide ions produced during hydrolysis react with NBD-Cl to form a yellow-colored chromogen.[3]
- Measurement: The absorbance of the yellow-colored product is measured at 390 nm.[3]
- Optimization: Variables such as NaOH concentration, hydrolysis time, and NBD-Cl concentration need to be optimized.[3]

Quantitative Data Summary:

Parameter	Method D (NBD-Cl)
λ_{max}	390 nm
Linearity Range	5.0–30 µg/mL
Correlation Coefficient (r^2)	0.9990–0.9999
LOD	0.280 µg/mL
LOQ	0.934 µg/mL

Data sourced from[3]

Stability-Indicating Spectrophotometric Methods

These methods are crucial for determining the concentration of Cefdinir in the presence of its degradation products, which is essential for stability studies.

Method E: Derivative Spectrophotometry

First derivative (1^{D}) and ratio derivative (1^{DD}) spectrophotometry can be used to determine intact Cefdinir in the presence of its degradation products.

Experimental Protocol:

- Zero-Order Spectra: Record the zero-order absorption spectra of Cefdinir and its degraded sample solution.

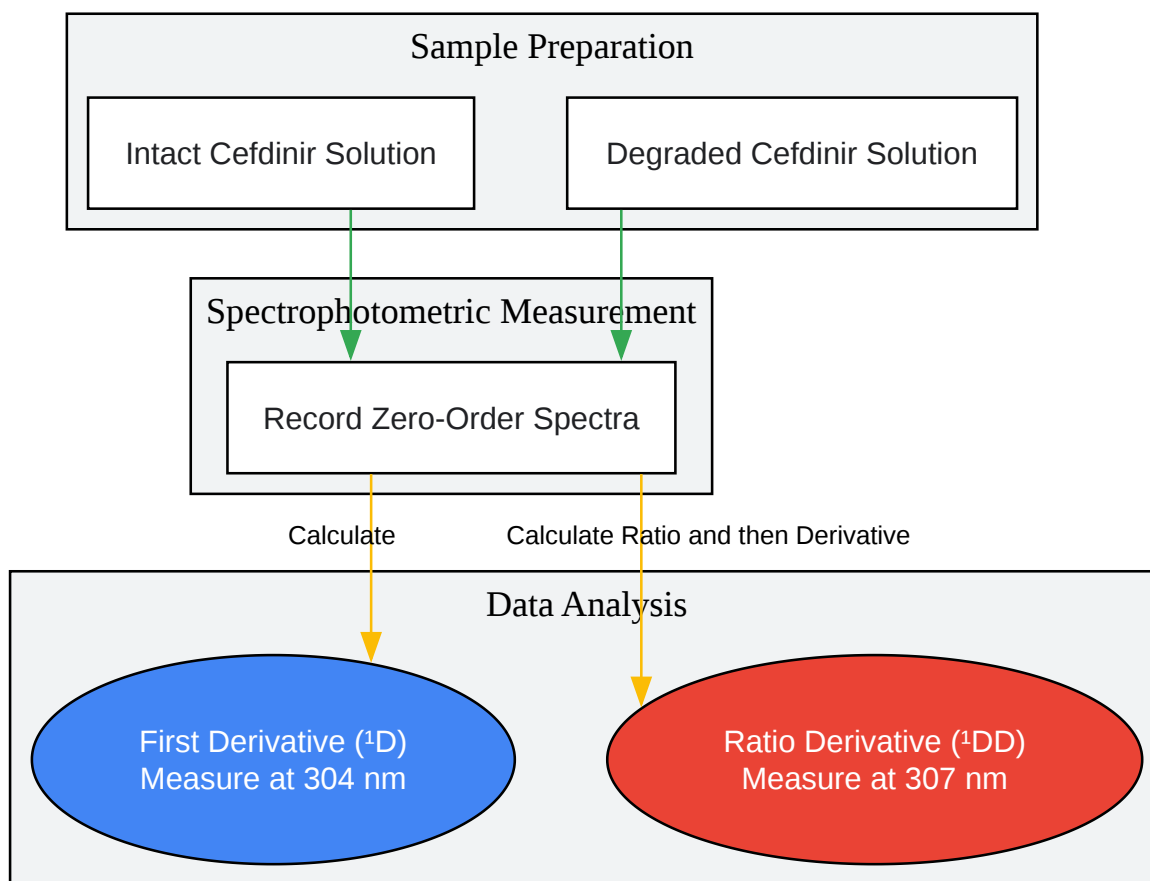
- First Derivative (¹D): Calculate the first derivative of the zero-order spectra. Measure the amplitude at 304 nm for the determination of intact Cefdinir.
- Ratio Derivative (¹DD):
 - Divide the zero-order spectrum of the sample by the spectrum of a standard solution of the degradation product.
 - Calculate the first derivative of the resulting ratio spectrum.
 - Measure the amplitude at 307 nm for the determination of intact Cefdinir.

Quantitative Data Summary:

Parameter	Method E (¹ D)	Method E (¹ DD)
Measurement Wavelength	304 nm	307 nm
Linearity Range	2–14 µg/mL	2–14 µg/mL
LOD	0.034 µg/mL	0.049 µg/mL
LOQ	0.114 µg/mL	0.162 µg/mL

Data sourced from

Workflow for Stability-Indicating Analysis:



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Workflow for derivative spectrophotometry of Cefdinir.

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